

# Benzyldodecyldimethylammonium chloride dihydrate chemical properties

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## Compound of Interest

Compound Name: *Benzyldodecyldimethylammonium Chloride Dihydrate*

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## An In-depth Technical Guide on the Core Chemical Properties of Benzyldodecyldimethylammonium Chloride Dihydrate

Benzyldodecyldimethylammonium chloride (BDDAC), in its dihydrate form, is a quaternary ammonium compound (QAC) that functions as a potent cationic surfactant.<sup>[1][2][3][4][5]</sup> It is widely recognized for its broad-spectrum antimicrobial properties and is utilized in a diverse range of applications, from industrial biocides and phase transfer catalysts to disinfectants and preservatives in pharmaceutical and cosmetic formulations.<sup>[1][3][5][6]</sup> This technical guide provides a comprehensive overview of its chemical properties, biological activity, and relevant experimental protocols for researchers, scientists, and drug development professionals.

## Core Chemical and Physical Properties

BDDAC dihydrate typically presents as a white to off-white crystalline powder.<sup>[1][2][7]</sup> Its structure, featuring a positively charged nitrogen atom, a nonpolar dodecyl tail, and a benzyl group, imparts the amphiphilic character essential to its function as a surfactant.

Table 1: General Chemical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>21</sub> H <sub>38</sub> ClN·2H <sub>2</sub> O or C <sub>21</sub> H <sub>42</sub> ClNO <sub>2</sub>	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	376.02 g/mol	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
CAS Number	147228-80-6	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Anhydrous CAS Number	139-07-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[11]</a>
Appearance	White to off-white powder or crystal	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
Purity	>98.0% (HPLC), ≥99% (Titration)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
Melting Point	44 °C	<a href="#">[10]</a>
Anhydrous Melting Point	~60-65 °C	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[12]</a>

Table 2: Solubility Data

Solvent	Solubility	Source(s)
Water	≥ 100 mg/mL (265.94 mM)	<a href="#">[6]</a>
Ethanol	Readily soluble	<a href="#">[5]</a>
Acetone	Readily soluble	<a href="#">[5]</a>
10% DMSO >> 90% Corn Oil	≥ 2.5 mg/mL (6.65 mM)	<a href="#">[6]</a>
10% DMSO >> 90% (20% SBE-β-CD in saline)	≥ 2.5 mg/mL (6.65 mM)	<a href="#">[6]</a>

## Reactivity and Stability

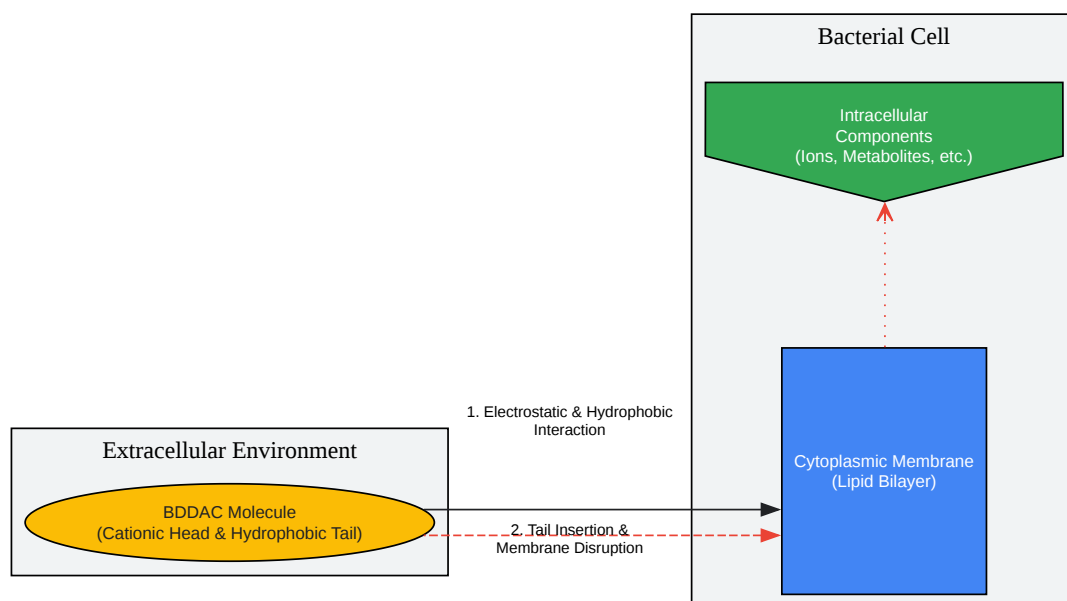
BDDAC is chemically stable under standard ambient conditions (room temperature).[\[12\]](#)[\[13\]](#)

However, it is hygroscopic and should be stored in a dry environment.[\[3\]](#)[\[14\]](#)

- **Incompatibilities:** It is incompatible with strong oxidizing agents, nitrates, and anionic detergents.[12][13][14] The positive charge of the quaternary ammonium ion will cause it to react with and be neutralized by anionic compounds.
- **Hazardous Decomposition:** When exposed to fire, BDDAC can decompose to produce hazardous products, including carbon oxides, nitrogen oxides (NOx), and hydrogen chloride gas.[13]

## Biological Activity and Mechanism of Action

As a cationic surfactant, BDDAC's primary biological function is as a broad-spectrum antimicrobial agent, effective against bacteria, fungi, and enveloped viruses.[2][5][6] Its bactericidal or bacteriostatic action is dependent on its concentration.[6] The mechanism of action involves a multi-step disruption of the microbial cell membrane, leading to cell death.



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Caption: Antimicrobial mechanism of BDDAC.

This process begins with the electrostatic attraction of the cationic head to the negatively charged microbial cell surface, followed by the insertion of the hydrophobic dodecyl tail into the lipid bilayer.<sup>[6]</sup> This disrupts the membrane, leading to a loss of integrity and the leakage of essential intracellular components, ultimately causing cell death.<sup>[6]</sup>

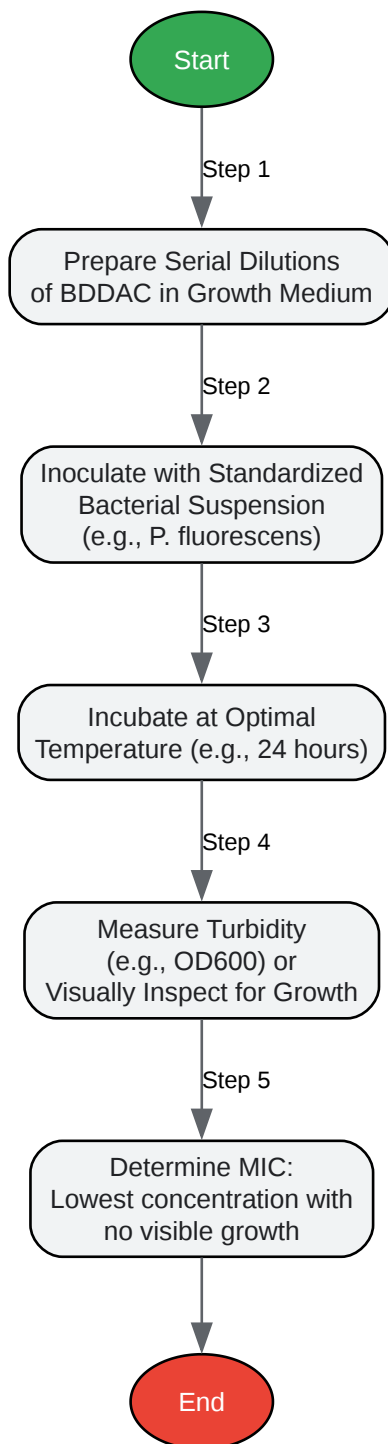
## Key Experimental Protocols

## Determination of Minimum Inhibitory Concentration (MIC)

This protocol outlines the steps to determine the MIC of BDDAC against a bacterial strain, such as *Pseudomonas fluorescens*.[\[6\]](#)

### Methodology:

- **Preparation of BDDAC Solutions:** Prepare a series of twofold dilutions of BDDAC in a suitable sterile liquid growth medium (e.g., Luria-Bertani broth). Concentrations tested may range from 0 to 40 mg/L.[\[6\]](#)
- **Bacterial Inoculum:** Prepare a standardized suspension of the test bacterium from an overnight culture, adjusted to a specific optical density (e.g., 0.5 McFarland standard).
- **Inoculation:** Inoculate each BDDAC dilution and a growth control (no BDDAC) with the bacterial suspension.
- **Incubation:** Incubate the samples under optimal growth conditions (e.g., 30°C for 24 hours).[\[6\]](#)
- **Analysis:** Determine the MIC by visually inspecting for turbidity. The MIC is the lowest concentration of BDDAC that completely inhibits visible growth of the organism.[\[6\]](#) For *P. fluorescens*, the MIC has been reported as 20 mg/L.[\[6\]](#)



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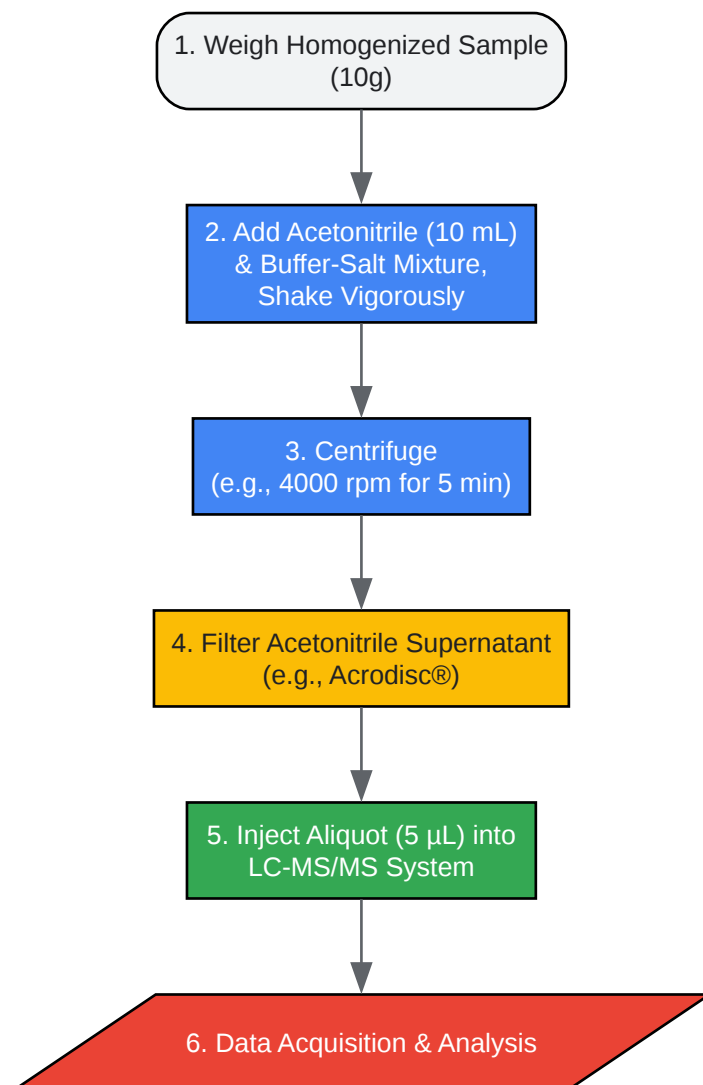
Caption: Workflow for MIC determination.

## Quantitative Analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This protocol, adapted from a method for analyzing QACs in agricultural products, is suitable for the quantitative determination of BDDAC in complex matrices.[\[15\]](#)

### Methodology:

- Sample Preparation:
  - Weigh 10 g of the homogenized sample into a 50 mL plastic tube.[\[15\]](#)
  - Add 10 mL of acetonitrile and a buffer-salt mixture (QuEChERS method). Shake vigorously for three minutes.[\[15\]](#)
  - Centrifuge the sample at 4000 rpm for 5 minutes to separate the layers.[\[15\]](#)
- Extraction:
  - Collect the upper acetonitrile layer.
  - Filter the extract through a suitable syringe filter (e.g., 0.22 µm Acrodisc) to remove particulates.[\[15\]](#)
- LC-MS/MS Analysis:
  - System: High-Performance Liquid Chromatography (HPLC) system coupled with a triple quadrupole mass spectrometer.[\[15\]](#)
  - Column: C18 reverse-phase column (e.g., Agilent Zorbax XDB C18, 5 µm, 150 x 4.6 mm).[\[15\]](#)
  - Mobile Phase: A gradient of 10 mM ammonium formate in a methanol/water mixture.[\[15\]](#)
  - Injection: Inject a small volume (e.g., 5 µL) of the filtered extract into the system.[\[15\]](#)
  - Detection: Monitor for the specific parent and daughter ion transitions of BDDAC using Multiple Reaction Monitoring (MRM) mode for accurate quantification.



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Caption: Sample preparation for LC-MS/MS analysis.

## Safety and Handling

BDDAC is a hazardous substance that requires careful handling. It is harmful if swallowed and can cause severe skin burns and eye damage.[8][12][16][17] It is also classified as very toxic to aquatic life with long-lasting effects.[8][17]



Table 3: GHS Hazard and Precautionary Statements

Type	Code	Statement	Source(s)
Hazard	H302	Harmful if swallowed.	[8][12][17]
Hazard	H314	Causes severe skin burns and eye damage.	[12][17]
Hazard	H410	Very toxic to aquatic life with long lasting effects.	[8]
Precautionary	P260	Do not breathe dust or mist.	[12][17]
Precautionary	P273	Avoid release to the environment.	[8][17]
Precautionary	P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.	[12][17]
Precautionary	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[12][17]
Precautionary	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.	[12]
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[12]

- Handling: Use in a well-ventilated area and avoid generating dust.[8][17] Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and protective clothing.[12][17]
- Storage: Store in a cool, well-ventilated area in a tightly sealed container.[8] The recommended storage temperature is 4°C, under nitrogen, and away from moisture.[6]
- First Aid: In case of skin contact, rinse thoroughly with water.[8] For eye contact, flush immediately with large amounts of water.[8] If ingested, rinse the mouth with water and do NOT induce vomiting; seek immediate medical attention.[8][12]

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